

S-Isopropylisothiourea hydrobromide stability and storage conditions

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Compound of Interest

Compound Name: *S-Isopropylisothiourea hydrobromide*

Cat. No.: B1608640

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Technical Support Center: S-Isopropylisothiourea Hydrobromide

This technical support center provides guidance on the stability, storage, and handling of **S-Isopropylisothiourea hydrobromide** for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **S-Isopropylisothiourea hydrobromide**?

There are conflicting recommendations from various suppliers for the optimal storage of **S-Isopropylisothiourea hydrobromide**. Some suppliers recommend storage at -20°C for long-term stability, while others suggest storage at room temperature.^{[1][2]}

- For long-term storage (months to years): Storing the solid compound at -20°C is the most conservative approach to ensure maximal stability, as stated by some suppliers to be at least one year.^[1]
- For short-term storage (weeks): Storage at room temperature in a tightly sealed container, protected from light and moisture, is also acceptable according to other sources.^[2]

Ultimately, for sensitive experiments, it is recommended to refer to the product-specific information provided by the supplier.

Q2: What is the shelf life of **S-Isopropylisothiourea hydrobromide**?

When stored as a solid at -20°C, **S-Isopropylisothiourea hydrobromide** is reported to be stable for at least one year.^[1] The stability of the compound in solution is significantly lower and is dependent on the solvent, pH, and storage temperature. It is best practice to prepare solutions fresh for each experiment.

Q3: How should I prepare solutions of **S-Isopropylisothiourea hydrobromide**?

S-Isopropylisothiourea hydrobromide is a crystalline solid that is soluble in various solvents.^[1]

Solvent	Solubility
DMF	>50 mg/mL
DMSO	>20 mg/mL ^[1] (Soluble to 100 mM ^[2])
Ethanol	>100 mg/mL
PBS (pH 7.2)	>30 mg/mL

For biological experiments, it is advisable to prepare a concentrated stock solution in a solvent like DMSO and then dilute it to the final working concentration in your aqueous experimental medium.

Q4: Is **S-Isopropylisothiourea hydrobromide** sensitive to light or moisture?

While specific photostability data is not readily available, it is good laboratory practice to protect all chemicals from light by storing them in amber vials or in the dark. The hydrobromide salt form suggests that the compound may be hygroscopic. Therefore, it should be stored in a dry environment. One safety data sheet for a similar compound recommends avoiding moisture.

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Unexpected or inconsistent experimental results	Degradation of the compound due to improper storage or handling.	1. Verify the storage conditions of your S-Isopropylisothiurea hydrobromide stock. 2. Prepare fresh solutions before each experiment. 3. If you suspect degradation, consider performing a quality control check, such as measuring its activity in a well-established assay.
Precipitation of the compound in aqueous solution	The solubility limit has been exceeded in the final experimental medium.	1. Ensure the final concentration of the organic solvent (e.g., DMSO) is compatible with your experimental system and does not cause precipitation. 2. Consider preparing a more dilute stock solution. 3. Briefly vortexing or sonicating the solution may help redissolve the compound.
Compound appears discolored or clumped	Potential degradation or moisture absorption.	Do not use the compound if its physical appearance has changed. Contact the supplier for a replacement.

Experimental Protocols

Protocol for Forced Degradation Study

Forced degradation studies are essential for understanding the intrinsic stability of a compound and for developing stability-indicating analytical methods.[3] The goal is to induce about 10-30% degradation of the active pharmaceutical ingredient (API).[3]

1. Preparation of Stock Solution: Prepare a 1 mg/mL stock solution of **S-Isopropylisothiourea hydrobromide** in a suitable solvent (e.g., a mixture of methanol and water).

2. Stress Conditions:

- Acid Hydrolysis: Mix the stock solution with 0.1 N HCl and keep it at room temperature for 24 hours.
- Base Hydrolysis: Mix the stock solution with 0.1 N NaOH and keep it at room temperature for 24 hours.
- Oxidative Degradation: Mix the stock solution with 3% hydrogen peroxide (H₂O₂) and keep it at room temperature for 24 hours.
- Thermal Degradation: Heat the solid compound at 105°C for 24 hours. Also, heat the stock solution at 60°C for 24 hours.
- Photolytic Degradation: Expose the solid compound and the stock solution to UV light (e.g., 254 nm) and visible light for a defined period.

3. Sample Analysis: Analyze the stressed samples at appropriate time points (e.g., 0, 2, 4, 8, 24 hours) using a stability-indicating method like reverse-phase high-performance liquid chromatography (RP-HPLC) with a UV detector. The percentage of degradation can be calculated by comparing the peak area of the intact drug in the stressed sample to that of an unstressed control sample.

4. Data Presentation: The results of a forced degradation study can be summarized in a table as follows:

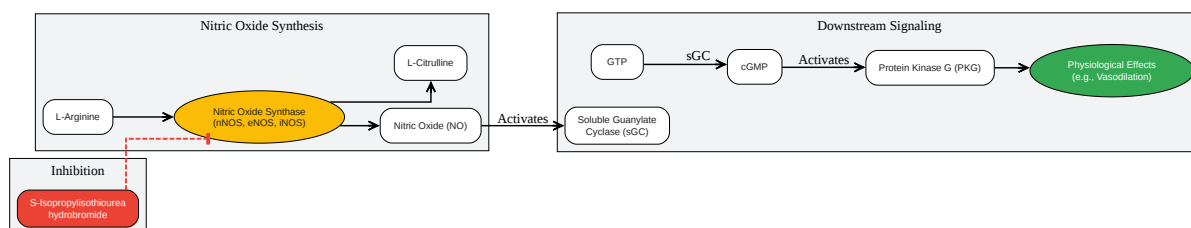
Stress Condition	Duration (hours)	Temperature (°C)	% Degradation	Number of Degradants
0.1 N HCl	24	25	Data	Data
0.1 N NaOH	24	25	Data	Data
3% H ₂ O ₂	24	25	Data	Data
Heat (Solid)	24	105	Data	Data
Heat (Solution)	24	60	Data	Data
UV Light	24	25	Data	Data
Visible Light	24	25	Data	Data

*Data to be generated by the user through experimentation.

Visualizations

Signaling Pathway of NOS Inhibition

S-Isopropylisothiourea hydrobromide is a potent inhibitor of nitric oxide synthase (NOS).[4]
[5] NOS enzymes catalyze the production of nitric oxide (NO) from L-arginine. NO is a critical signaling molecule involved in various physiological processes. By inhibiting NOS, **S-Isopropylisothiourea hydrobromide** blocks the production of NO, thereby affecting downstream signaling pathways.

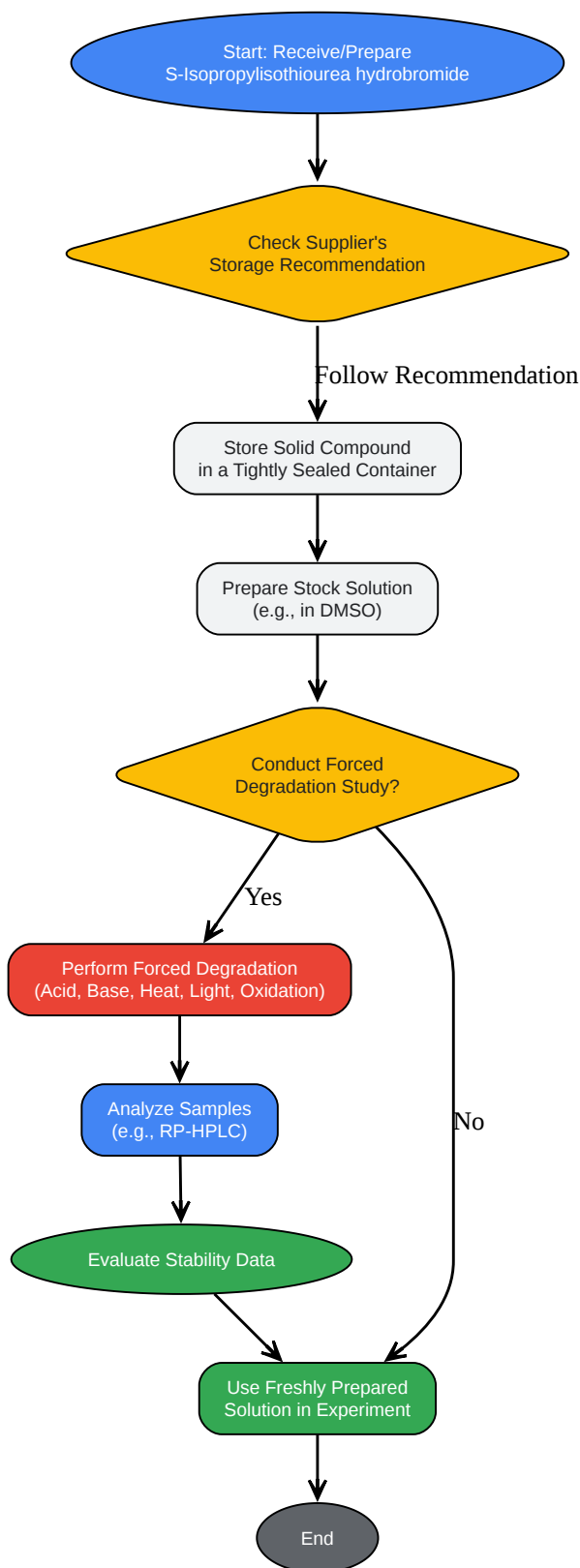


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Inhibition of the Nitric Oxide Synthase (NOS) pathway by **S-Isopropylisothioureia hydrobromide**.

Experimental Workflow for Stability Assessment

The following diagram outlines the logical steps for assessing the stability of **S-Isopropylisothioureia hydrobromide** in a laboratory setting.



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A workflow for the stability assessment of **S-Isopropylisothioureia hydrobromide**.

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References

- 1. caymanchem.com [caymanchem.com]
- 2. S-Isopropylisothiurea hydrobromide (CAS 4269-97-0): R&D Systems [rndsystems.com]
- 3. Development of forced degradation and stability indicating studies of drugs—A review - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Inhibition of nitric oxide synthase by isothiureas: cardiovascular and antinociceptive effects - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Effects of S-isopropyl isothiurea, a potent inhibitor of nitric oxide synthase, in severe hemorrhagic shock - PubMed [pubmed.ncbi.nlm.nih.gov]
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